

Application Notes and Protocols: Biodegradation of Reactive Red 141 by Microbial Isolates

Author: BenchChem Technical Support Team. **Date:** April 2026

Compound of Interest

Compound Name: *Reactive Red 141*

CAS No.: *144940-93-2*

Cat. No.: *B1174832*

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Introduction

Reactive Red 141 (RR141), also known as Procion Red HE7B, is a widely used sulfonated diazo dye in the textile industry.[1][2] Due to the low fixation efficiency of reactive dyes, a significant portion is released into industrial effluents, causing serious environmental pollution. [1] The complex aromatic structure and the presence of azo bonds (-N=N-) make these dyes recalcitrant to conventional wastewater treatment methods.[1][3] Microbial biodegradation presents an eco-friendly and cost-effective alternative for the decolorization and degradation of these xenobiotic compounds.[4][5] This document provides detailed protocols and data for researchers engaged in the study of RR141 biodegradation using microbial isolates.

Microbial Isolates for Reactive Red 141 Degradation

Several bacterial strains have been identified for their capability to decolorize and degrade **Reactive Red 141**. These isolates are typically sourced from environments contaminated with textile effluents, suggesting natural adaptation.[1][6] The efficiency of degradation is highly dependent on physicochemical parameters such as pH, temperature, and oxygen availability.

[2][6] Static or anoxic conditions are generally favored as they promote the activity of azoreductase enzymes responsible for the initial cleavage of the azo bond.[1][4]

Table 1: Performance of Microbial Isolates in **Reactive Red 141** Biodegradation

Microorganism	Source of Isolation	Optimal pH	Optimal Temperature (°C)	Decolorization Conditions	Efficiency (%)	Initial Dye Conc. (mg/L)	Reference
Rhizobium radiobacter MTCC 8161	Textile industry effluent	7.0	30	Static anoxic	90%	50	[1][2]
Paenibacillus terrigena KKW2-005	Dye-contaminated soil	8.0	30-40	Static	96.45%	50	[6]
Acinetobacter calcoaceticus NCIM 2890	Not Specified	Not Specified	Not Specified	Static anoxic	Effective Decolorization	100	[4]
Unnamed Isolate-1 (Gram +ve)	Textile industry soil	5.5	36	Aerobic	93.59%	250	[7]
Unnamed Isolate-2 (Gram -ve)	Textile industry soil	6.0	36	Aerobic	91.55%	250	[7]

Experimental Protocols

Protocol 2.1: Isolation and Screening of RR-141 Degrading Microbes

This protocol outlines the steps for isolating potent dye-degrading bacteria from contaminated environmental samples.[\[1\]](#)[\[6\]](#)

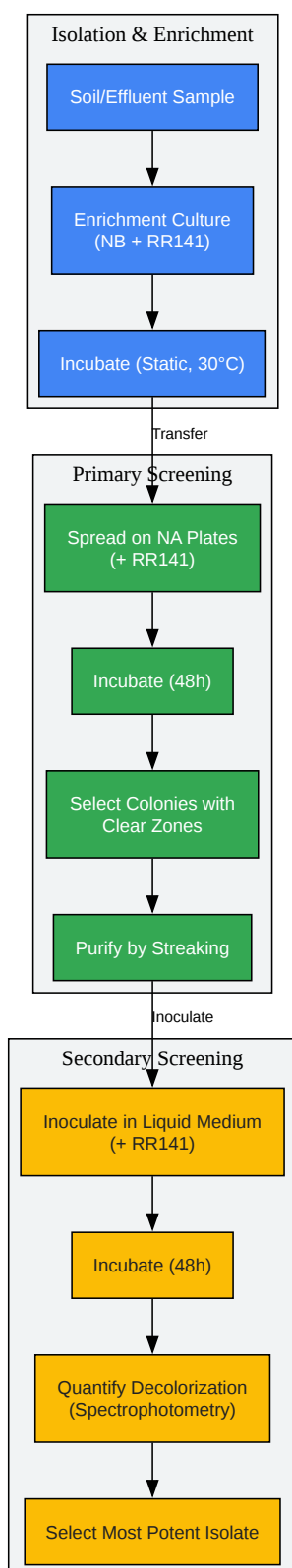
Materials:

- Soil/effluent samples from textile industry sites.
- Sterile 0.85% (w/v) NaCl solution.
- Nutrient Broth (NB) medium.
- Nutrient Agar (NA) plates.
- Bushnell and Hass (BH) basal medium.[\[1\]](#)[\[6\]](#)
- **Reactive Red 141** dye stock solution.
- Incubator, centrifuge, spectrophotometer.

Procedure:

- Enrichment:
 - Collect soil or effluent samples from dye-contaminated sites.[\[1\]](#)[\[6\]](#)
 - Inoculate 1g of soil or 1mL of effluent into a flask containing Nutrient Broth supplemented with 50 mg/L of **Reactive Red 141**.[\[1\]](#)
 - Incubate at 30°C under static anoxic conditions for 48-72 hours.[\[1\]](#)
 - Perform serial transfers (1 mL of culture into fresh medium) to enrich for microbes capable of decolorization.[\[1\]](#)
- Primary Screening (Solid Media):

- Spread the enriched culture onto Nutrient Agar plates containing 20-50 mg/L of RR141.[6]
- Incubate at 30°C for 48 hours.[6]
- Select colonies that form a distinct, clear zone of decolorization around them.[1][6]
- Purify the selected isolates by the streak plate method on fresh NA plates.[1]
- Secondary Screening (Liquid Media):
 - Inoculate each purified isolate into flasks containing a liquid medium (e.g., Bushnell and Hass medium) with 50 mg/L RR141.[1][6]
 - Incubate under optimal conditions (e.g., 30°C, static).[1][6]
 - After 48 hours, centrifuge the samples (e.g., 12,000 xg for 10 min) to pellet the cells.[6]
 - Measure the absorbance of the supernatant at the dye's maximum wavelength ($\lambda_{\text{max}} \approx 530 \text{ nm}$) to quantify decolorization.[1]
 - Select the isolate demonstrating the highest decolorization percentage for further studies.
[1][6]



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Workflow for Isolation and Screening of Bacteria.

Protocol 2.2: Decolorization Assay

This protocol describes the method to assess the dye decolorization ability of a selected microbial isolate under controlled laboratory conditions.

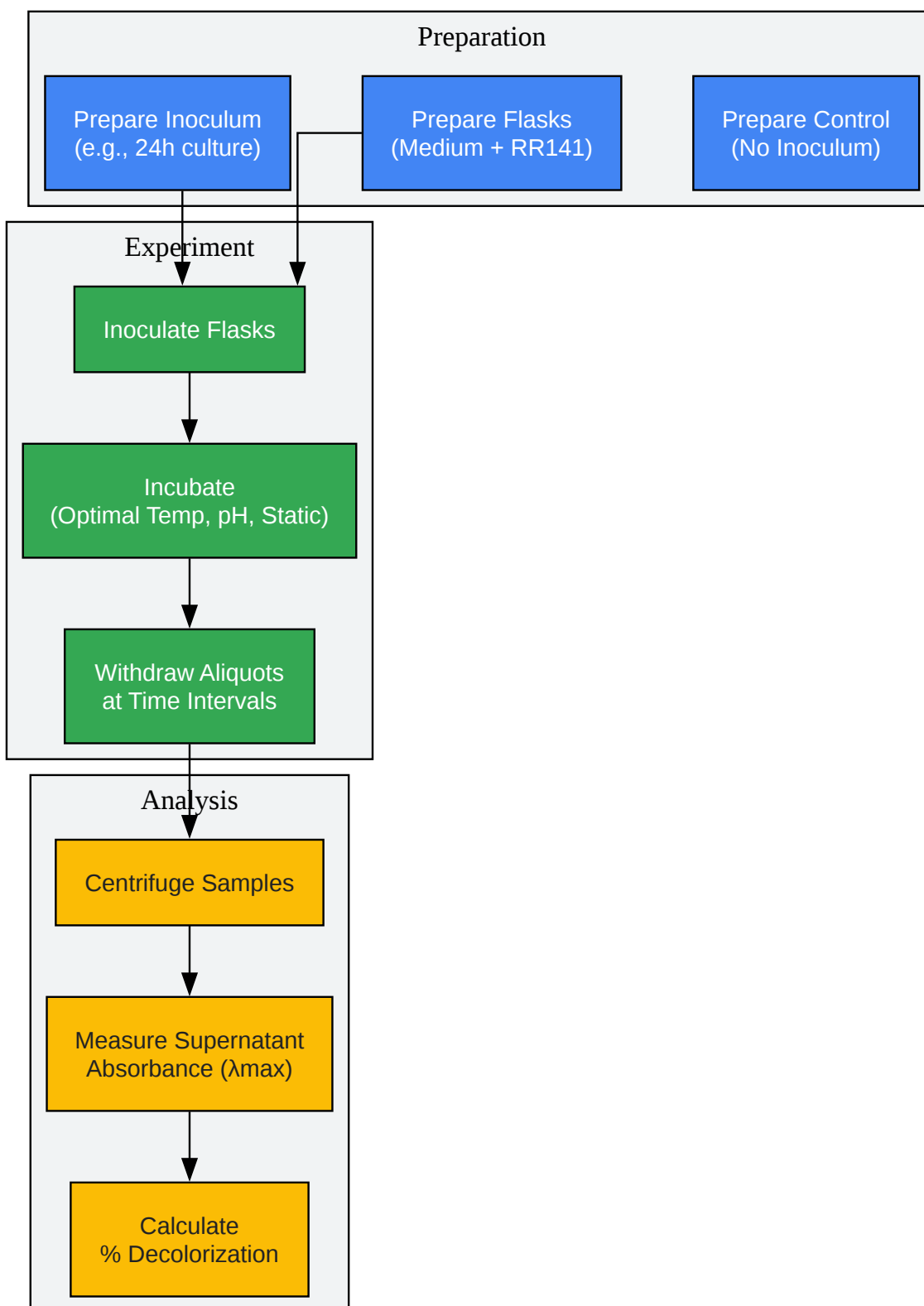
Materials:

- Pure culture of the selected microbial isolate.
- Nutrient Broth or other suitable growth medium.[\[1\]](#)
- **Reactive Red 141** stock solution.
- Erlenmeyer flasks (250 mL).
- Incubator (static or shaking).
- Centrifuge and spectrophotometer.
- pH meter and buffers.

Procedure:

- Inoculum Preparation:
 - Inoculate a loopful of the pure culture into 100 mL of Nutrient Broth.[\[6\]](#)
 - Incubate for 18-24 hours at the optimal temperature (e.g., 30°C) to obtain a grown culture.
[\[1\]](#)[\[6\]](#)
 - Adjust the optical density (OD) of the inoculum if required (e.g., $OD_{600} \approx 0.5-0.6$).[\[6\]](#)
- Experimental Setup:
 - Prepare 250 mL Erlenmeyer flasks each containing 100 mL of the desired test medium (e.g., Nutrient Broth or BH medium).[\[1\]](#)[\[2\]](#)
 - Adjust the medium to the optimal pH for the specific bacterium (e.g., pH 7.0 for *R. radiobacter*, pH 8.0 for *P. terrigena*).[\[1\]](#)[\[6\]](#)

- Add **Reactive Red 141** to achieve the desired final concentration (e.g., 50 mg/L).[\[1\]](#)[\[6\]](#)
- Inoculate the flasks with a standard volume of the prepared inoculum (e.g., 1% v/v).
- Prepare a negative control flask containing the dye and medium but no microbial inoculum.[\[6\]](#)
- Incubation:
 - Incubate the flasks at the optimal temperature (e.g., 30-40°C) under the required conditions (typically static anoxic for RR141 degradation).[\[1\]](#)[\[6\]](#)
- Measurement:
 - Withdraw aliquots at regular time intervals (e.g., 0, 4, 8, 12, 20, 24, 48 hours).
 - Centrifuge the aliquots (e.g., 5000-12000 xg for 10-15 minutes) to separate the bacterial cells.[\[2\]](#)[\[6\]](#)
 - Measure the absorbance of the clear supernatant at the λ_{max} of RR141 (~530 nm) using a UV-Vis spectrophotometer.[\[1\]](#)
 - Calculate the percentage of decolorization using the formula:
 - $\text{Decolorization (\%)} = [(\text{Initial Absorbance} - \text{Final Absorbance}) / \text{Initial Absorbance}] \times 100$



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Experimental Workflow for Decolorization Assay.

Protocol 2.3: Analysis of Biodegradation Products

This protocol details the analytical methods used to confirm that color removal is due to biodegradation rather than biosorption and to identify the resulting metabolites.

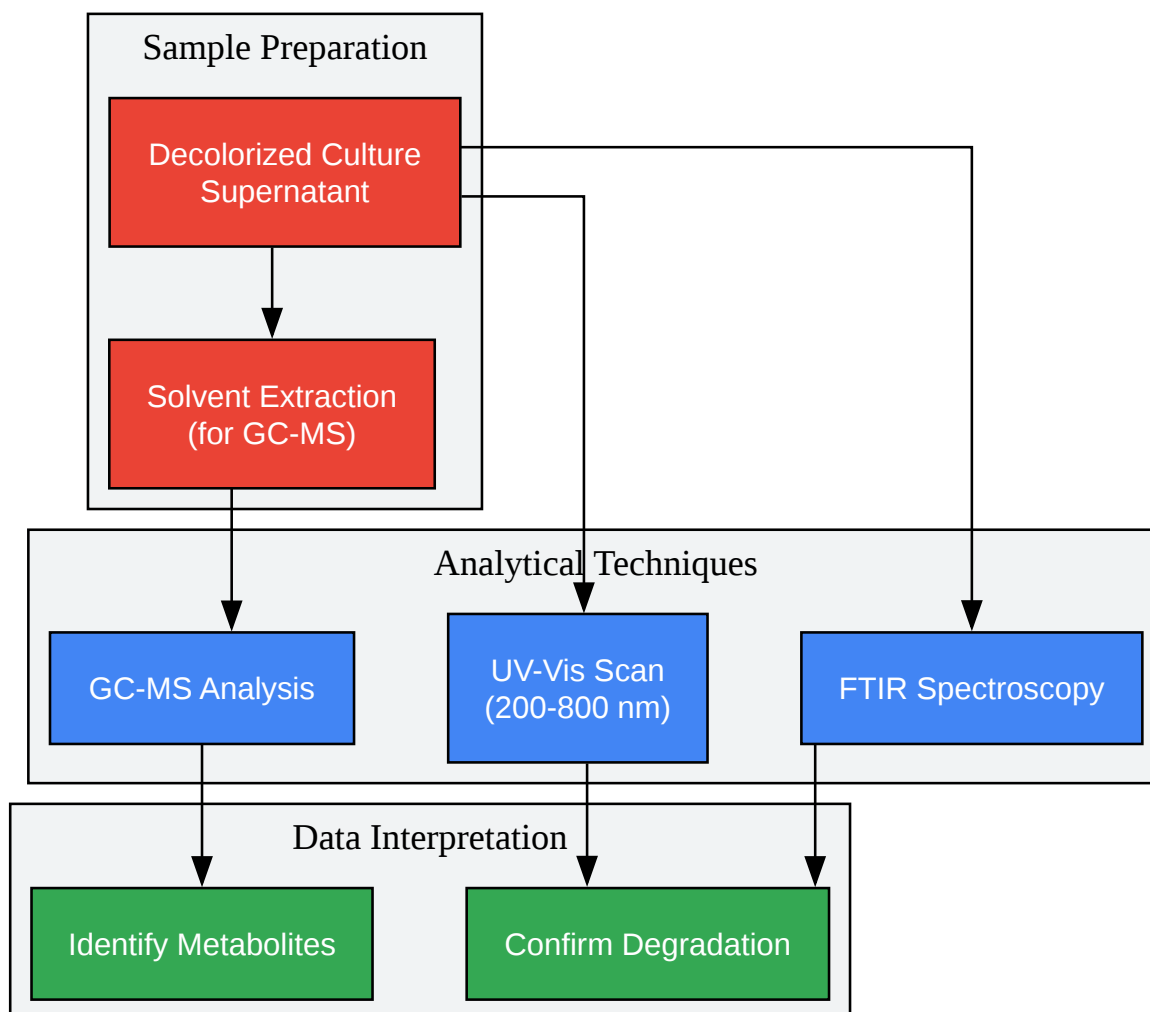
Materials:

- Decolorized supernatant from the assay.
- Organic solvents for extraction (e.g., diethyl ether).
- Analytical instruments: UV-Vis Spectrophotometer, Fourier-Transform Infrared (FTIR) Spectrometer, Gas Chromatography-Mass Spectrometry (GC-MS).[\[1\]](#)[\[6\]](#)

Procedure:

- Sample Preparation:
 - After complete decolorization, centrifuge a large volume of the culture (e.g., 40-100 mL) at high speed (e.g., 10,000 xg for 10 min).[\[8\]](#)
 - Collect the supernatant. For GC-MS analysis, extract the metabolites from the supernatant using an equal volume of a suitable organic solvent (e.g., diethyl ether). Pool the organic layers and evaporate to dryness.[\[8\]](#)
- UV-Visible Spectral Analysis:
 - Scan the supernatant from 200-800 nm.
 - Compare the spectrum of the decolorized sample with the original dye solution. A disappearance of the peak in the visible region (~530 nm) and changes in the UV region indicate degradation of the dye structure.
- FTIR Analysis:
 - Analyze the extracted metabolites (or dried supernatant) and the original RR141 dye using an FTIR spectrometer (e.g., in the mid-IR region of 400–4000 cm^{-1}).[\[1\]](#)[\[6\]](#)

- Compare the spectra. Disappearance or shifting of peaks corresponding to the azo bond ($-N=N-$), sulfonic groups ($-SO_3H$), and aromatic rings confirms biodegradation.[9]
- GC-MS Analysis:
 - Re-dissolve the dried extract in a suitable solvent (e.g., methanol).
 - Inject the sample into the GC-MS system.
 - Identify the separated compounds based on their mass spectra by comparing them with standard libraries (e.g., NIST). This allows for the identification of intermediate and final degradation products.[1][6]



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Workflow for the Analysis of Biodegradation.

Data on Reactive Red 141 Biodegradation

Table 3.1: Effect of Carbon & Nitrogen Sources on Decolorization by *R. radiobacter*

The presence of a suitable co-substrate is often necessary to provide electrons for the reductive cleavage of the azo bond.^[1] The following data shows the effect of various carbon and nitrogen sources on the decolorization of RR141 by *Rhizobium radiobacter*.^[1]

Carbon/Nitrogen Source (0.5%)	Decolorization (%)
Yeast Extract + Urea	85.71
Mannitol	36.58
Sodium Citrate	22.22
Sucrose	17.50
Glucose	11.42
Control (No additional source)	2.00
Data sourced from Telke et al. ^[1]	

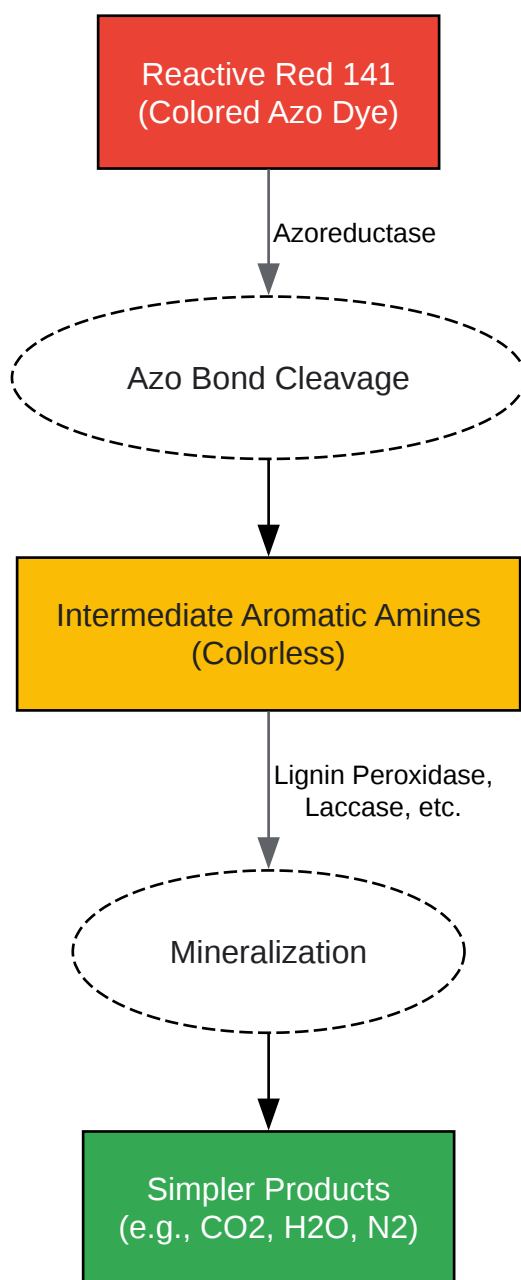
Table 3.2: Identified Metabolites of Reactive Red 141 Biodegradation

Analysis of the decolorized medium has led to the identification of several smaller aromatic compounds, confirming the breakdown of the parent dye molecule.^{[1][6]}

Parent Compound	Microbial Isolate	Identified Metabolites	Analytical Method	Reference
Reactive Red 141	Rhizobium radiobacter MTCC 8161	Naphthalene diazonium, p-dinitrobenzene, 2-nitroso naphthol	GC-MS, FTIR	[1] [2]
Reactive Red 141	Paenibacillus terrigena KKW2-005	Sodium 3-diazenylnaphthalene-1,5-disulfonate, Sodium naphthalene-2-sulfonate, 4-chloro-1,3,5-triazin-2-amine, N1-(1,3,5-triazin-2-yl)benzene-1,4-diamine	GC-MS, FTIR	[6]

Conceptual Biodegradation Pathway

The biodegradation of RR141 is initiated by the reductive cleavage of the azo bonds, which are responsible for the dye's color. This step is catalyzed by enzymes such as azoreductase. The resulting aromatic amines are typically colorless but may still be toxic. These intermediates are then further mineralized into simpler, less toxic compounds through the action of other enzymes like peroxidases and laccases.[\[1\]](#)[\[2\]](#)



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Conceptual Pathway of RR141 Biodegradation.

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